

Application Note: High-Yield Synthesis of N-Ethyldibenzylamine via Direct Reductive Amination

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Compound of Interest

Compound Name: *N*-Ethyldibenzylamine

CAS No.: 10479-25-1

Cat. No.: B079071

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Abstract & Strategic Overview

This application note details a robust, scalable protocol for the synthesis of **N-Ethyldibenzylamine** (CAS: 10479-25-1) utilizing the Abdel-Magid reductive amination protocol. Unlike traditional alkylation methods (e.g., ethyl iodide with base) which suffer from over-alkylation and quaternary salt formation, this procedure employs Sodium Triacetoxyborohydride (STAB) to effect a direct, reductive coupling of dibenzylamine and acetaldehyde.

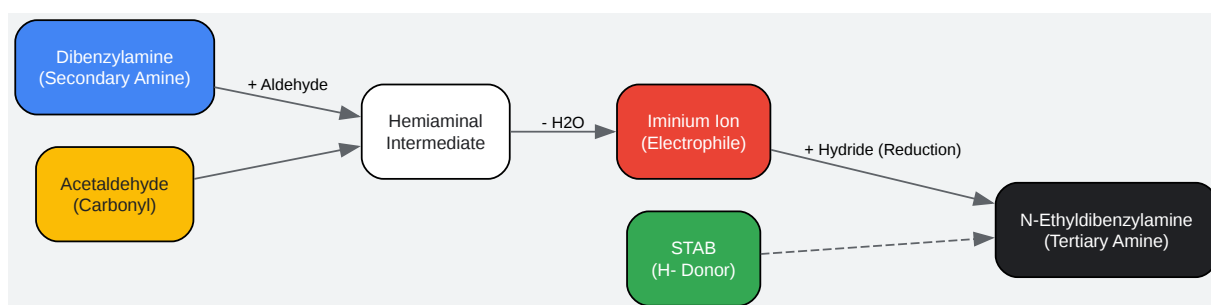
Why this approach?

- **Selectivity:** STAB is a mild hydride donor that preferentially reduces the intermediate iminium ion over the aldehyde carbonyl, minimizing side reactions.
- **Safety:** Eliminates the need for toxic cyanoborohydrides (NaCNBH_3) or high-pressure hydrogenation equipment at the bench scale.

- Purity: The "Scavenger Workup" variant described herein allows for the chemical removal of unreacted starting material without column chromatography.

Reaction Mechanism

The reaction proceeds via the formation of a hemiaminal intermediate, which dehydrates to form an iminium ion. The steric bulk of the acetoxy groups on the borohydride reagent suppresses the reduction of the aldehyde (carbonyl) while facilitating the rapid reduction of the more electrophilic iminium species.



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Figure 1: Mechanistic pathway of the STAB-mediated reductive amination. The rate-determining step is typically the formation of the iminium ion for sterically hindered amines.

Experimental Protocol

Materials & Reagents[1][2][3][4][5][6][7][8]

Reagent	MW (g/mol)	Equiv.[1]	Density (g/mL)	Role
Dibenzylamine	197.28	1.0	1.02	Limiting Reagent
Acetaldehyde	44.05	1.5	0.78	Carbonyl Source
STAB	211.94	1.4	N/A	Reducing Agent
Acetic Acid (Glacial)	60.05	1.0	1.05	Catalyst/pH Control
Dichloromethane (DCM)	84.93	N/A	1.33	Solvent

Critical Safety Note: Acetaldehyde is highly volatile (bp 20.2°C) and a suspected carcinogen. All operations must be performed in a functioning fume hood. Pre-cool acetaldehyde to 0°C before dispensing.

Step-by-Step Procedure

Step 1: Reaction Setup

- Charge a dry 250 mL round-bottom flask (RBF) with a magnetic stir bar.
- Add Dibenzylamine (10.0 g, 50.7 mmol) and DCM (100 mL).
- Add Acetic Acid (3.0 g, 2.9 mL, 50 mmol). Note: Acetic acid catalyzes iminium formation.
- Cool the mixture to 0°C in an ice bath.
- Add Acetaldehyde (3.35 g, 4.3 mL, 76 mmol) dropwise via syringe. Tip: Use a cold syringe to prevent dripping.

Step 2: Reductive Coupling

- Add Sodium Triacetoxyborohydride (STAB) (15.0 g, 71 mmol) in 3-4 portions over 20 minutes. Caution: Mild gas evolution (H₂) may occur.
- Remove the ice bath and allow the reaction to warm to room temperature (20-25°C).

- Stir vigorously for 4–12 hours.
 - Monitoring: Check by TLC (Silica; 10% MeOH in DCM) or LC-MS. Look for the disappearance of Dibenzylamine.

Step 3: Quench & Workup

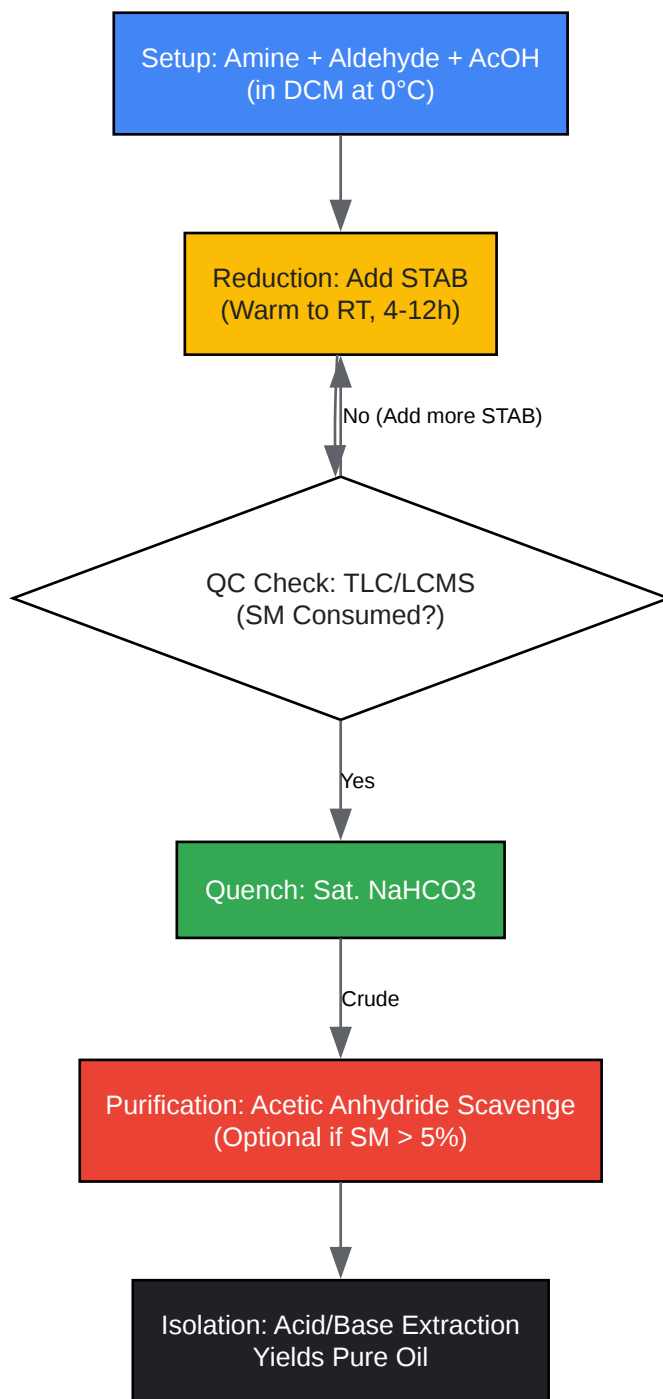
- Quench the reaction by slowly adding saturated aqueous NaHCO_3 (100 mL). Stir for 15 minutes until gas evolution ceases.
- Transfer to a separatory funnel. Separate the phases.
- Extract the aqueous layer with DCM (2 x 50 mL).
- Combine organic layers and wash with Brine (50 mL).
- Dry over anhydrous Na_2SO_4 , filter, and concentrate under reduced pressure (Rotavap) to yield the crude oil.

Purification (The "Chemist's Trick")

If unreacted Dibenzylamine persists (>5%), use this chemical scavenging method instead of column chromatography:

- Dissolve crude oil in DCM (50 mL).
- Add Acetic Anhydride (1.0 mL) and stir for 30 mins. This converts remaining secondary amine (Dibenzylamine) to the neutral amide (N-acetyl dibenzylamine).
- Wash the organic layer with 1M HCl (3 x 30 mL).
 - Chemistry: The target product (Tertiary amine) protonates and moves to the aqueous layer. The neutral amide impurity stays in the DCM.
- Keep the Aqueous Layer. Neutralize it with 6M NaOH until pH > 12.
- Extract the now-free tertiary amine into DCM (3 x 50 mL).
- Dry (Na_2SO_4) and concentrate to yield pure **N-Ethyldibenzylamine**.

Workflow Visualization



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Figure 2: Operational workflow highlighting the critical decision point for purification.

Characterization & Expected Data

Physical Properties:

- Appearance: Colorless to pale yellow oil.[\[2\]](#)
- Boiling Point: ~305°C (at 760 mmHg).[\[3\]](#)
- Solubility: Insoluble in water; soluble in DCM, EtOAc, Methanol.

Spectroscopic Validation (¹H NMR in CDCl₃):

- δ 7.2-7.4 ppm (m, 10H): Aromatic protons (Dibenzyl group).
- δ 3.5-3.6 ppm (s, 4H): Benzylic protons (-N-CH₂-Ph).
- δ 2.5 ppm (q, 2H): Methylene of ethyl group (-N-CH₂-CH₃).
- δ 1.0-1.1 ppm (t, 3H): Methyl of ethyl group (-N-CH₂-CH₃).

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Low Conversion	Old/Wet STAB reagent.	STAB decomposes in moisture. Use a fresh bottle or increase loading to 2.0 equiv.
Aldehyde Loss	Volatility of acetaldehyde.	Ensure reaction is at 0°C during addition. Use a sealed vessel or slight excess (2.0 equiv).
Emulsion	pH of aqueous layer is neutral.	Ensure the aqueous layer is basic (pH > 10) during final extraction to fully liberate the free amine.

References

- Abdel-Magid, A. F., et al. (1996).[\[1\]](#)[\[4\]](#)[\[5\]](#) "Reductive Amination of Aldehydes and Ketones with Sodium Triacetoxyborohydride. Studies on Direct and Indirect Reductive Amination

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